

Bioresmethrin versus malathion stored grain protection

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bioresmethrin

CAS No.: 28434-01-7

Cat. No.: S521289

Get Quote

Comparison at a Glance

The table below summarizes the core characteristics and application data for **bioresmethrin** and malathion.

Feature	Bioresmethrin	Malathion
Chemical Class	Synthetic pyrethroid [1] [2]	Organophosphate [3] [4] [5]
Mode of Action	Acts on nerve cell membranes, causing paralysis and knockdown [2].	Irreversibly inhibits acetylcholinesterase enzyme, leading to toxic accumulation of acetylcholine [4] [5].
Effectiveness & Spectrum	Highly effective broad-spectrum insecticide; outstanding against many stored product pests [1].	Widely used broad-spectrum insecticide; resistance has been reported in many stored product insect strains [1] [6] [7].
Application Rate (Grains)	1-4 ppm (often synergized with 5-20 ppm Piperonyl Butoxide) [1].	~8-12 ppm for grain protection [6] [8].
Key Advantage	High potency and excellent safety profile (low mammalian toxicity) [1].	Historically effective and established use pattern [8].

Feature	Bioresmethrin	Malathion
Key Limitation	Relatively short residual life; sensitive to light [1] [2].	Development of resistance in pest populations is a significant problem [1] [7].

Experimental Data and Efficacy

The following table summarizes key experimental findings on the effectiveness of both insecticides in protecting stored grain.

Insecticide	Experimental Context & Protocol	Key Findings & Quantitative Data
-------------	---------------------------------	----------------------------------

| **Bioresmethrin + Piperonyl Butoxide (PBO) | Grain protectant trials (1967-1974):** Grain was treated and stored for several months. Final laboratory bioassays were conducted by exposing insect species to the treated grain and assessing mortality and progeny production (F1 generation) [1]. | - **4 ppm + 20 ppm PBO:** After 12 months storage, controlled 100% of *Rhyzopertha dominica* (lesser grain borer), but was less effective against *Tribolium confusum* (confused flour beetle) [1].

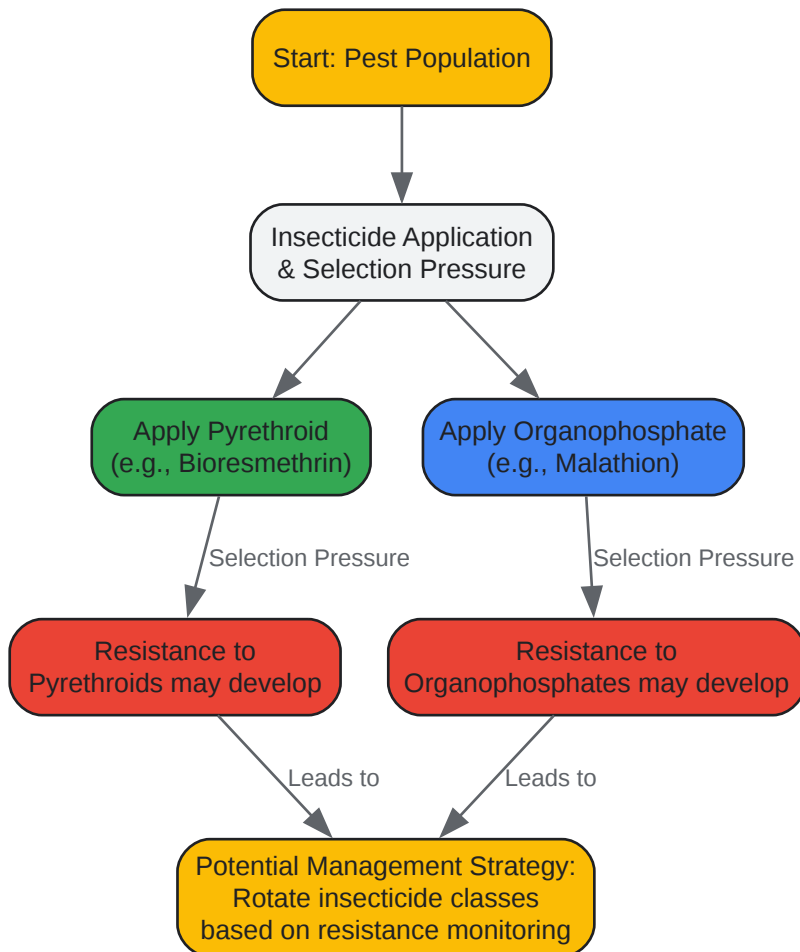
- **1 ppm + 10 ppm PBO:** After 4 months storage, achieved 99-100% mortality of *Sitophilus granarius* (granary weevil) and *R. dominica* [1]. | | **Malathion | Laboratory and bulk storage evaluations:** Wheat was treated with malathion and stored. Efficacy was measured by exposing susceptible and resistant insect strains to the grain and monitoring mortality over time [6]. | - **12 ppm:** Provided full protection from *Sitophilus oryzae* (rice weevil) for 18.5 months [6].
- **12 ppm:** In an 8-month silo trial, was less effective than 2 ppm **bioresmethrin** against a malathion-resistant strain of *R. dominica*, showing 80% mortality in bioassay compared to 100% for **bioresmethrin** [1]. |

Key Insights for Application

- **Synergists for Bioresmethrin:** **Bioresmethrin's** performance, particularly against more tolerant species like *Tribolium confusum*, is significantly enhanced by the synergist Piperonyl Butoxide (PBO), which inhibits the insects' metabolic detoxification enzymes [1].
- **Resistance Management:** Malathion resistance was a key driver for the exploration of alternatives like **bioresmethrin** [1]. In some cases, a phenomenon called **negative cross-resistance** has been

observed, where pyrethroid-resistant insect strains show increased susceptibility to malathion, and vice-versa [7]. This can inform potential rotation strategies.

The relationship between resistance to these two insecticide classes can be visualized as a strategic consideration for their use.



[Click to download full resolution via product page](#)

Practical Considerations and Further Research

- **Residual Life and Stability:** **Bioresmethrin** spray deposits are subject to atmospheric oxidation, though this can be mitigated with antioxidants [1]. Malathion residues can be highly persistent during long-term storage of grain, especially at low temperature and low humidity [8].
- **Safety Profile:** **Bioresmethrin** is noted for its excellent toxicological properties and is considered one of the safest insecticides available [1]. Malathion has low human toxicity but its metabolite, malaaxon, is significantly more toxic [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 317 Bioresmethrin (WHO Pesticide Residues Series 5) [inchem.org]
2. Bioresmethrin - an overview [sciencedirect.com]
3. Malathion | US EPA [epa.gov]
4. Malathion [en.wikipedia.org]
5. Malathion: Uses, Interactions, Mechanism of Action [go.drugbank.com]
6. The effectiveness of fenitrothion and malathion as grain ... [sciencedirect.com]
7. Investigation of negative cross-resistance as a resistance ... [pubmed.ncbi.nlm.nih.gov]
8. 340. Malathion (WHO Pesticide Residues Series 5) [inchem.org]

To cite this document: Smolecule. [Bioresmethrin versus malathion stored grain protection].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b521289#bioresmethrin-versus-malathion-stored-grain-protection>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com